

Olivine in Mafic and Ultramafic Rocks: A Technical Guide

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Compound of Interest

Compound Name: Olivine

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Abstract

Olivine, a magnesium iron silicate, is a principal constituent of the Earth's upper mantle and a significant component of mafic and ultramafic rocks.[1][2][3] Its composition and texture provide critical insights into the petrogenesis of host rocks and the physicochemical conditions of magma formation.[4][5] This technical guide provides an in-depth examination of **olivine's** occurrence, chemical variability, and alteration processes within these rock types. Detailed experimental protocols for its analysis are presented, and key processes are visualized through logical diagrams. Quantitative data are summarized in tables to facilitate comparative analysis.

Occurrence and Abundance of Olivine

Olivine is a defining mineral in both mafic and ultramafic igneous rocks.[1] Its abundance is a key factor in their classification.

- Ultramafic Rocks: These rocks are characterized by very low silica content (<45%) and high concentrations of magnesium and iron.[6][7] They are typically composed of more than 90% ferromagnesian minerals.[8] Ultramafic rocks like peridotite and dunite are rich in **olivine**. [1][6]
 - Peridotite: Contains over 40% **olivine**. [1] It is the dominant rock type in the Earth's upper mantle. [7]

- Dunite: An almost monomineralic rock, dunite is composed of over 90% **olivine**.^{[1][7][8]}
- Mafic Rocks: With a silica content between 45% and 52%, mafic rocks are richer in silica than their ultramafic counterparts.^{[7][8]} They are primarily composed of pyroxene, plagioclase, and often **olivine**.^[9] Common mafic rocks include basalt and gabbro, which typically contain **olivine** of forsteritic to intermediate composition.^[2]

Rock Type	Classification	Typical Olivine Modal Abundance (wt%)	Key Associated Minerals
Dunite	Ultramafic	> 90%	Minor Pyroxene, Chromite
Peridotite	Ultramafic	> 40%	Pyroxene, Garnet, Spinel
Gabbro	Mafic	Variable, often < 20%	Plagioclase, Pyroxene
Basalt	Mafic	Variable, often < 20%	Plagioclase, Pyroxene

Chemical Composition of Olivine

Olivine is a solid solution series with two end-members: Forsterite (Fo), the magnesium-rich end-member (Mg_2SiO_4), and Fayalite (Fa), the iron-rich end-member (Fe_2SiO_4).^{[3][10]} The general chemical formula is $(\text{Mg,Fe})_2\text{SiO}_4$.^{[1][3]} The composition is commonly expressed in terms of the molar percentage of forsterite (e.g., Fo₉₀ indicates 90% forsterite and 10% fayalite).^[1]

- In Ultramafic Rocks: **Olivine** is typically magnesium-rich, with forsterite content often ranging from 88% to 92%.^[2]
- In Mafic Rocks: **Olivine** composition is more variable, generally ranging from 50% to 80% forsterite.^[2]

Minor and trace elements are also incorporated into the **olivine** crystal structure and serve as important petrogenetic indicators.^[5] These include Nickel (Ni), Manganese (Mn), Calcium (Ca), and Cobalt (Co).^[1]

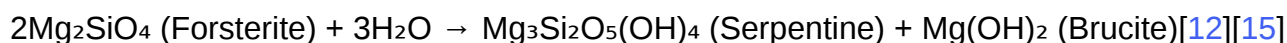
Element	Typical Concentration Range in Mantle Olivine (ppm)	Petrogenetic Significance
Nickel (Ni)	2000 - 3500	Indicator of mantle source and fractional crystallization.
Manganese (Mn)	800 - 1400	Sensitive to tectonic setting and mantle source. [5]
Calcium (Ca)	< 1000	Can be used as a geothermometer.
Cobalt (Co)	100 - 150	Behaves similarly to Ni and can indicate mantle source.
Zinc (Zn)	40 - 80	Ratios with other elements can discriminate rock types. [11]
Chromium (Cr)	< 300	Indicator of melt-rock interaction.
Aluminum (Al)	< 400	Can be used to estimate pressure of crystallization.

Note: Concentrations can vary significantly based on the specific geological setting.

Alteration of Olivine: Serpentinization

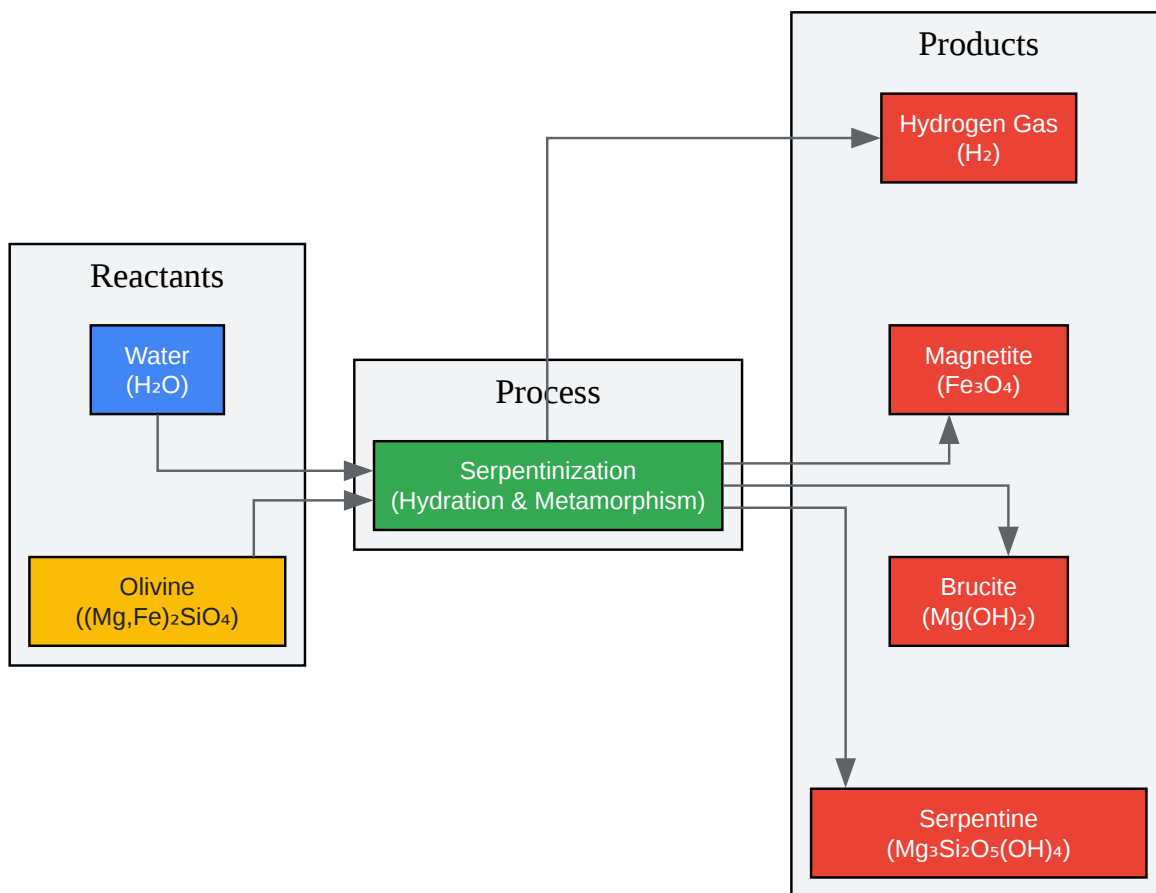
Olivine is highly susceptible to alteration, particularly at low temperatures in the presence of water.[\[12\]](#) The most significant alteration process is serpentinization, a hydration and metamorphic transformation that converts **olivine** into serpentine group minerals, brucite, and magnetite.[\[13\]](#)[\[14\]](#) This process is common in ultramafic rocks, especially at tectonic plate boundaries and on the seafloor.[\[13\]](#)[\[14\]](#)

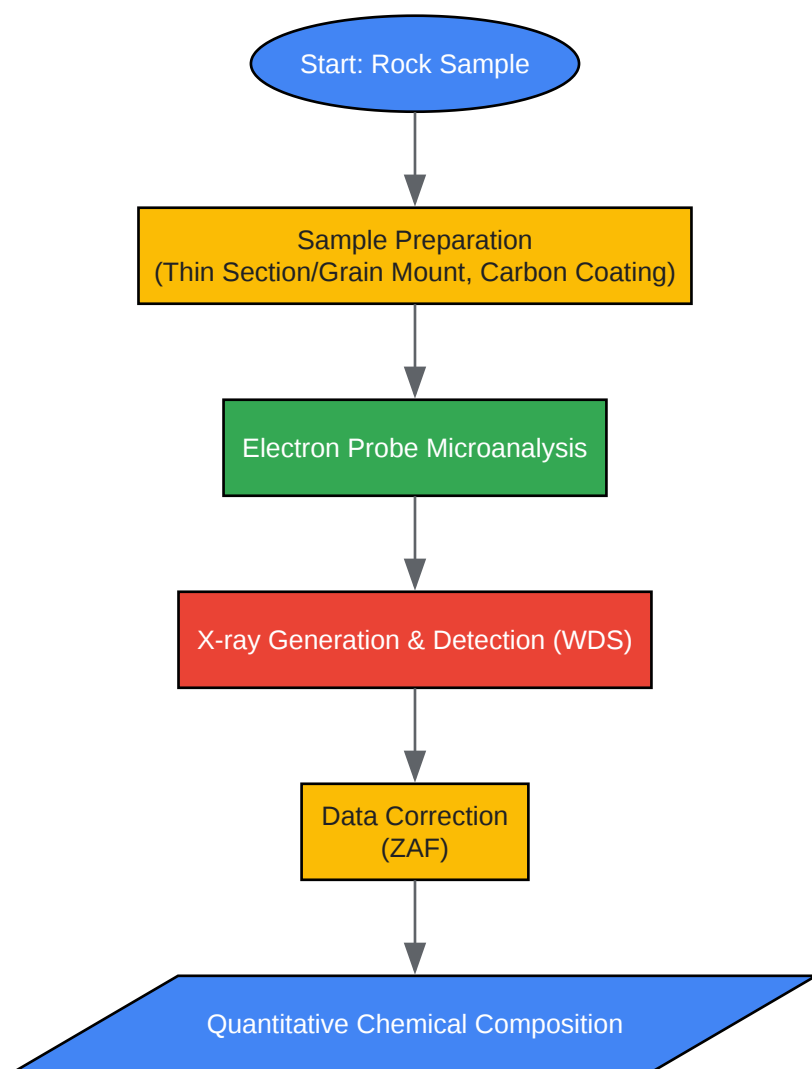
The fundamental reaction for the serpentinization of forsterite can be simplified as:



This reaction is highly exothermic, releasing significant heat that can drive hydrothermal systems.[13] It also leads to a substantial increase in volume (30-40%) and a decrease in density, which can cause fracturing of the host rock.[13]

Below is a diagram illustrating the logical flow of the serpentinization process.





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